

Physical properties of 2-Methyl-1-tetralone: boiling point, density, solubility

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Compound of Interest

Compound Name: 2-Methyl-1-tetralone

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Technical Guide: Physical Properties of 2-Methyl-1-tetralone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Methyl-1-tetralone**, a crucial intermediate in various chemical syntheses. The data presented herein is curated for accuracy and is supplemented by detailed experimental protocols for its determination, ensuring reproducibility and reliability for research and development applications.

Core Physical Properties

2-Methyl-1-tetralone is a cyclic ketone that presents as a clear yellow to orange liquid at room temperature.^{[1][2][3]} Its physical characteristics are fundamental for its handling, application in synthetic routes, and for the purification of resulting products.

Data Summary

The following table summarizes the essential physical properties of **2-Methyl-1-tetralone** based on available literature data.

Physical Property	Value	Conditions
Boiling Point	127-131 °C[1][4]	at 12 mmHg
129 °C	at 12 mmHg	
135-137 °C	at 16 Torr	
Density	1.057 g/mL	at 25 °C
1.058 g/mL	Not specified	
1.0600 g/mL	Not specified	
Solubility	Insoluble	in water
Soluble	in most organic solvents	
Refractive Index	n _{20/D} 1.5535	at 20 °C
1.552	Not specified	
Molecular Weight	160.21 g/mol	
160.216 g/mol		
160.22 g/mol		
Melting Point	15 °C	
Flash Point	>110 °C (>230 °F)	
Appearance	Clear yellow to orange liquid	

Experimental Protocols

The following sections detail the standard methodologies for determining the physical properties of a liquid organic compound such as **2-Methyl-1-tetralone**.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or oil bath)
- Mineral oil

Procedure:

- A small amount (approximately 0.5 mL) of **2-Methyl-1-tetralone** is placed into the small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the heat is distributed evenly.
- The Thiele tube is gently heated, and as the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heat source is removed.
- The apparatus is allowed to cool. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer or a specific gravity bottle.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- The water level is adjusted to the mark on the pycnometer, it is dried on the outside, and weighed again to determine the mass of the water.
- The pycnometer is emptied, dried, and then filled with **2-Methyl-1-tetralone**.
- The same procedure of thermal equilibration and weighing is followed to determine the mass of the **2-Methyl-1-tetralone**.
- The density is calculated using the formula: $\text{Density} = (\text{mass of the liquid}) / (\text{volume of the liquid})$ where the volume of the liquid is determined from the mass of the water and its known density at that temperature.

Determination of Solubility

A qualitative and semi-quantitative determination of solubility can be performed through direct observation.

Apparatus:

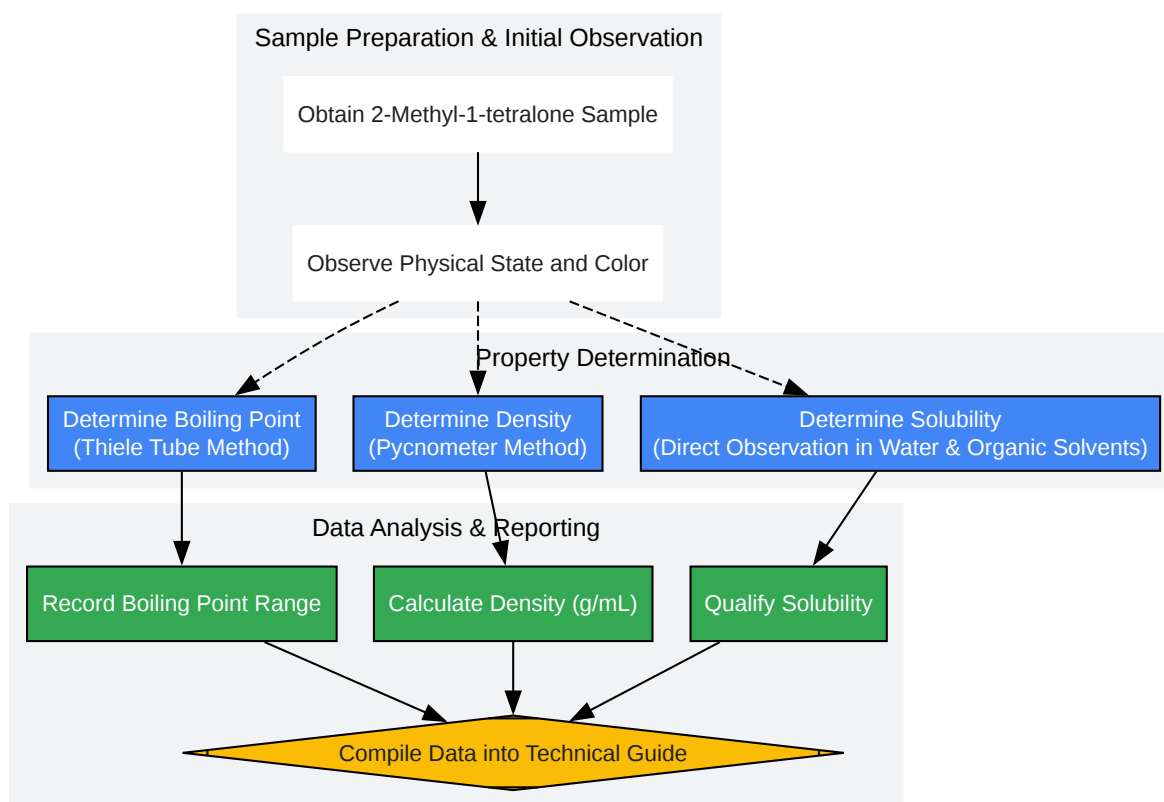
- Test tubes
- Vortex mixer or stirring rod
- Graduated pipettes

Procedure:

- A known volume (e.g., 1 mL) of the solvent (e.g., water or an organic solvent) is placed in a test tube.
- A small, measured amount (e.g., 0.1 mL) of **2-Methyl-1-tetralone** is added to the solvent.
- The mixture is agitated vigorously using a vortex mixer or by stirring for a set period.
- The mixture is allowed to stand and is observed for any signs of insolubility, such as the formation of a separate layer, cloudiness, or droplets.
- If the solute dissolves completely, further aliquots are added until saturation is reached or the substance is deemed miscible.
- The solubility can be reported qualitatively (e.g., insoluble, soluble, partially soluble) or semi-quantitatively (e.g., > 10 mg/mL). For **2-Methyl-1-tetralone**, it is observed to be insoluble in water.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the characterization of the physical properties of **2-Methyl-1-tetralone**.



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Caption: Experimental workflow for physical property determination.

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